

2-Amino-4-chloro-5-methylbenzonitrile safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-4-chloro-5-methylbenzonitrile

Cat. No.: B1278621

[Get Quote](#)

An In-depth Technical Guide to the Safety of **2-Amino-4-chloro-5-methylbenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety information for **2-Amino-4-chloro-5-methylbenzonitrile** (CAS No: 289686-80-2). It is intended for informational purposes for a professional audience and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer or supplier. Safety data for this specific compound is limited, and appropriate laboratory safety practices should always be followed.

Chemical Identification and Physical Properties

2-Amino-4-chloro-5-methylbenzonitrile is a substituted benzonitrile that serves as a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Its utility in research and development, particularly in the creation of anti-cancer agents and pesticides, necessitates a thorough understanding of its safety profile.^[1]

Table 1: Chemical and Physical Properties of **2-Amino-4-chloro-5-methylbenzonitrile**

Property	Value	Reference
CAS Number	289686-80-2	[1][2]
Molecular Formula	C ₈ H ₇ ClN ₂	[1][2][3]
Molecular Weight	166.61 g/mol	[1][2][3]
Appearance	Yellow solid	[1]
Purity	≥ 98%	[1]
PSA (Polar Surface Area)	49.8 Å ²	[2]
XLogP3	2.68348	[2]
Storage Temperature	0-8°C	[1]

Hazard Identification and Toxicological Information

As of the latest review of available literature and safety data sheets, there is limited specific toxicological information for **2-Amino-4-chloro-5-methylbenzonitrile**. One supplier notes "no data available" for GHS classification, hazard statements, and precautionary statements.[2] Another provides no specific warnings.[1]

Due to the absence of direct toxicological data, a precautionary approach is warranted. The chemical structure, containing an amino group, a chloro group, and a nitrile group on a benzene ring, suggests that the compound should be handled with care, assuming it may be harmful if inhaled, ingested, or comes into contact with skin.

For context, a structurally similar compound, 2-Amino-4-chlorobenzonitrile (CAS No: 38487-86-4), is classified with the following hazards:

- Skin irritation (Category 2)
- Serious eye irritation (Category 2)
- Specific target organ toxicity — single exposure (Respiratory system) (Category 3)

It is crucial to note that this information is for a different, albeit structurally related, compound and should be used for informational purposes only. It does not represent a formal hazard classification for **2-Amino-4-chloro-5-methylbenzonitrile**.

Safe Handling and Storage Protocols

Proper handling and storage are essential to minimize exposure and ensure laboratory safety.

Handling

- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear suitable protective clothing and chemical-resistant gloves (e.g., nitrile rubber).[\[2\]](#)
 - Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator with an appropriate particulate filter.
- Hygiene: Avoid contact with skin, eyes, and clothing.[\[2\]](#) Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.
- Process Controls: Avoid the formation of dust and aerosols.[\[2\]](#) Use non-sparking tools and take measures to prevent electrostatic discharge.[\[2\]](#)

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#) A storage temperature of 0-8°C is recommended.[\[1\]](#)
- Incompatibilities: Store away from incompatible materials and foodstuff containers.[\[2\]](#) While specific incompatibilities are not listed, it is prudent to avoid strong oxidizing agents.

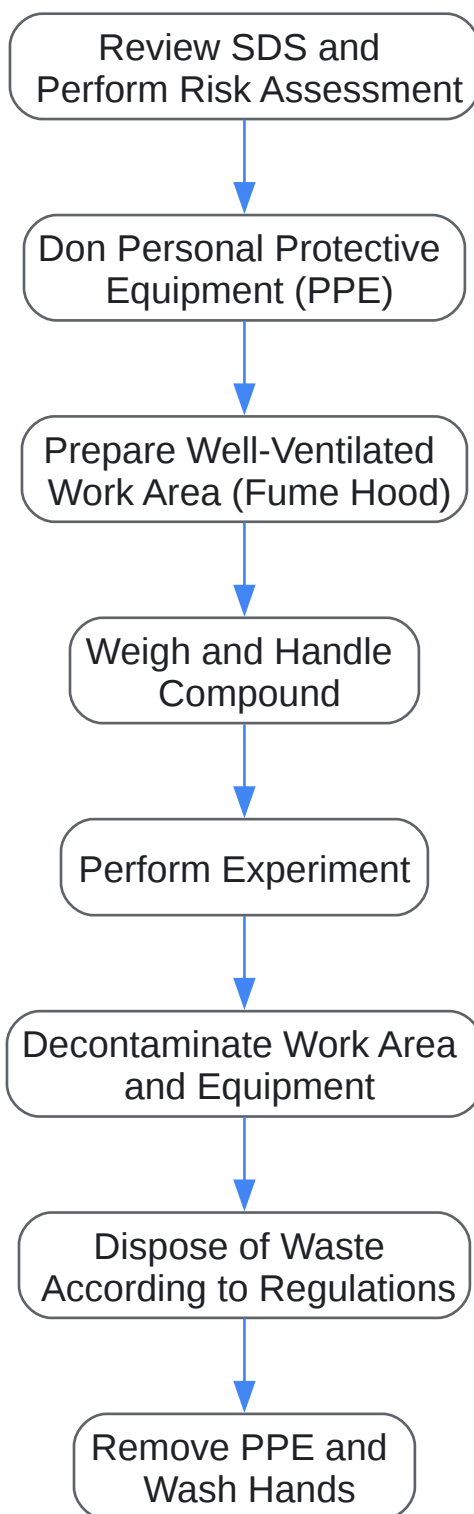
Emergency and First Aid Procedures

The following are general first aid recommendations. In case of exposure, seek immediate medical attention and provide the attending physician with the compound's Safety Data Sheet.

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.

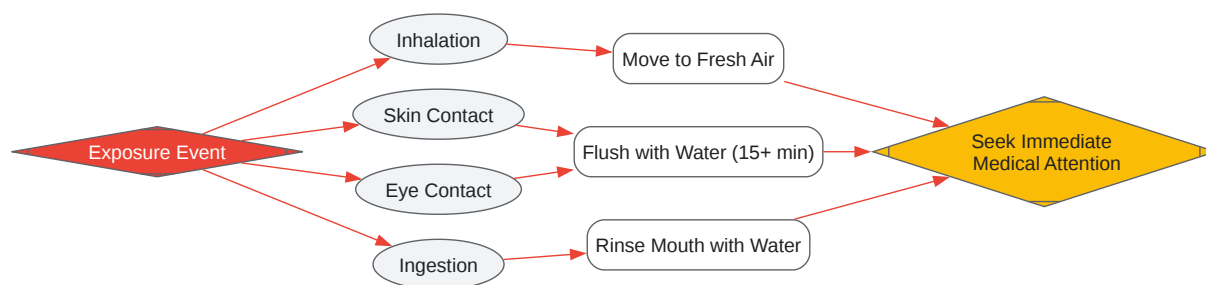
Experimental Workflows and Logical Relationships

The following diagrams illustrate standard workflows for handling chemical compounds of this nature and the logical steps for risk assessment.



[Click to download full resolution via product page](#)

Caption: A standard workflow for handling chemical reagents.



[Click to download full resolution via product page](#)

Caption: Logical flow of first aid response to chemical exposure.

Conclusion

While **2-Amino-4-chloro-5-methylbenzonitrile** is a valuable building block in chemical synthesis, the publicly available safety and toxicological data for this specific compound is sparse. Therefore, it is imperative that researchers, scientists, and drug development professionals handle this chemical with a high degree of caution, adhering to stringent safety protocols and utilizing appropriate personal protective equipment. All laboratory activities involving this compound should be preceded by a thorough risk assessment, and emergency procedures should be clearly understood by all personnel.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. echemi.com [echemi.com]

- 3. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [2-Amino-4-chloro-5-methylbenzonitrile safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278621#2-amino-4-chloro-5-methylbenzonitrile-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com